Roxatidine Acetate Profile & Known Interactions

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Roxatidine**

CAS No.: 78273-80-0
Cat. No.: S579432

Get Quote

The table below summarizes the core properties of **Roxatidine** Acetate and its known interactions with other substances, which can inform excipient selection [1] [2] [3].

Property	Description / Value
Chemical Formula	$C_{19}H_{28}N_2O_4$ [2]
Modality	Small Molecule [2]
Mechanism of Action	Competitive Histamine H2 Receptor Antagonist [2] [4]
Protein Binding	5-7% [2]
Interaction with Antacids	**No interference** in bioavailability [1] [3]
Interaction with Food	**No interference** in absorption or bioavailability [1] [3]
Drug-Drug Interactions	**No pharmacokinetic interactions** found with Theophylline, Warfarin, Propranolol, Diazepam, Desmethyldiazepam, or Antipyrine [1] [3]. It has **no influence** on hepatic drug-metabolizing enzymes [1] [2].

© 2026 Smolecule. All rights reserved.

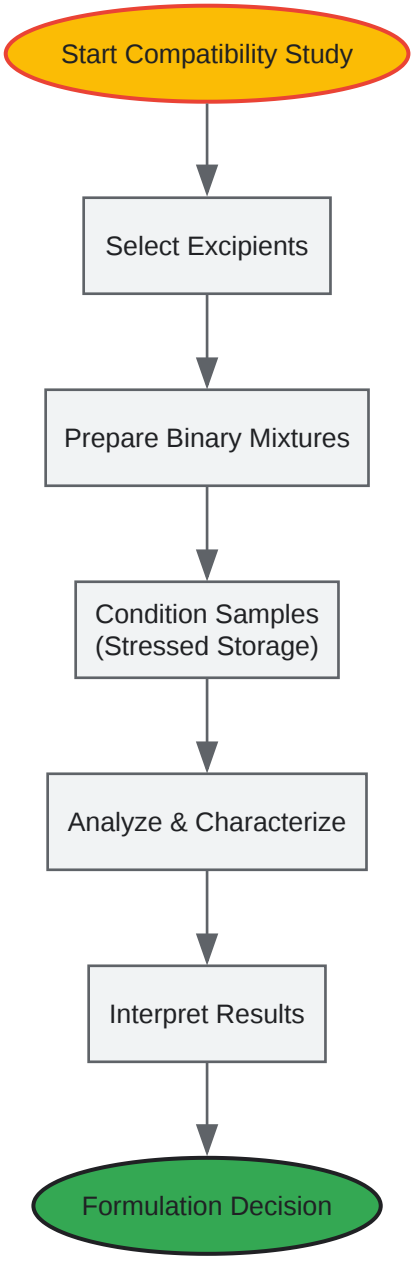
Suggested Experimental Protocols for Excipient Compatibility

In the absence of established compatibility data, you can adapt standard pharmaceutical development workflows. The following protocol provides a systematic approach.

Experimental Workflow for Excipient Compatibility

The diagram below outlines the key stages of a compatibility study. The DOT script for this workflow is provided for your use.

© 2026 Smolecule. All rights reserved.



Click to download full resolution via product page

Detailed Methodologies

- **Step 1: Select Excipients**
  - Create a comprehensive list of excipients planned for the final dosage form (e.g., fillers, binders, disintegrants, lubricants, glidants).
  - Justify the selection based on the drug's properties. For instance, given that **roxatidine** acetate is **well-absorbed** and has **high bioavailability** [2], superdisintegrants might be considered for

© 2026 Smolecule. All rights reserved.

a rapid-release tablet.

- **Step 2: Prepare Binary Mixtures**
  - Prepare 1:1 (w/w) physical mixtures of **roxatidine** acetate with each selected excipient.
  - Include a control sample of pure **roxatidine** acetate. Use an inert reference like glass beads if needed.
  - Ensure all materials are sieved to a similar particle size range to ensure homogeneous mixing.
- **Step 3: Condition Samples (Stressed Storage)**
  - Seal the mixtures in clear vials and subject them to stressed storage conditions to accelerate incompatibilities. A standard protocol includes:
    - **Elevated Temperature:** 40°C, 50°C, 60°C
    - **High Humidity:** 75% RH, 75% RH (using saturated salt solutions)
  - Sample at predetermined time points (e.g., 0, 1, 2, 4 weeks).
- **Step 4: Analyze & Characterize**
  - Analyze initial and stressed samples using a combination of techniques:
    - **Physical Observation:** Visual inspection for caking, liquefaction, or color change.
    - **Thermal Analysis (DSC):** Look for disappearance, shift, or appearance of new thermal events in the DSC thermogram.
    - **Chromatography (HPLC):** Monitor for the formation of degradation products and any change in the assay of the active ingredient.
    - **FT-IR Spectroscopy:** Detect any changes in chemical structure or new bond formation.
- **Step 5: Interpret Results**
  - Compare the data from the stressed mixtures with the control and initial samples.
  - Rank excipients based on their impact on the drug's stability (e.g., Compatible, Marginal, Incompatible).

Frequently Asked Questions (FAQs)

Q1: Does roxatidine acetate interact with common antacids in a formulation context? A1: No. Pharmacokinetic studies have specifically shown that co-administration with antacids does **not interfere with the bioavailability** of **roxatidine** acetate. This suggests that common alkaline excipients may be compatible, but this should be verified for your specific formulation [1] [3].

© 2026 Smolecule. All rights reserved.

Q2: Given its metabolism, does roxatidine acetate pose a risk for enzymatic interactions with excipients like alcohols? A2: Roxatidine acetate has a favorable profile. It is rapidly metabolized to its primary, active desacetyl metabolite [2]. Crucially, studies indicate it **does not influence drug-metabolizing enzymes in the liver** [1] [2]. This reduces the likelihood of interactions with excipients that are enzyme inducers or inhibitors.

Q3: Are there any stability-indicating methods available for roxatidine acetate? A3: While the search results do not provide a specific methodology, standard analytical techniques are applicable. The recent research on its new potential uses characterized the compound using **ELISA, Western blot, and immunofluorescence** in biological models [4]. For pure drug substance analysis, **HPLC** would be the standard method for developing a stability-indicating assay.

Key Takeaways for Formulation Development

- **Promising Baseline Profile**: **Roxatidine** acetate shows **no interactions with food, antacids, or several common drugs**, and **does not inhibit key liver enzymes**, suggesting a low potential for excipient interactions [1] [2] [3].
- **Systematic Testing is Essential**: The definitive approach involves conducting a systematic **excipient compatibility study** following the workflow and protocols outlined above.
- **Leverage Available Data**: Use the provided chemical and pharmacological data (e.g., **high solubility**) to guide your initial excipient selection and analytical method development [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Interaction of roxatidine acetate with antacids, food and ... [pubmed.ncbi.nlm.nih.gov]

2. Roxatidine acetate: Uses, Interactions, Mechanism of Action [go.drugbank.com]

3. Pharmacokinetic characteristics of roxatidine [pubmed.ncbi.nlm.nih.gov]

4. New Potential of Roxatidine Acetate Hydrochloride on ... [pmc.ncbi.nlm.nih.gov]

© 2026 Smolecule. All rights reserved.

To cite this document: Smolecule. [Roxatidine Acetate Profile & Known Interactions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b579432#roxatidine-excipient-compatibility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address:	Ontario, CA 91761, United States
Phone:	(512) 262-9938
Email:	info@smolecule.com
Web:	www.smolecule.com

© 2026 Smolecule. All rights reserved.